

Proper Disposal of Palmitic Acid-d4-1: A Step-by-Step Guide

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Compound of Interest

Compound Name: *Palmitic acid-d4-1*

Cat. No.: *B591804*

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Palmitic acid-d4-1** (CAS No. 75736-49-1), ensuring compliance and laboratory safety. The following procedures are based on standard guidelines for laboratory chemical waste management.

I. Hazard Assessment and Safety Information

Before handling, it is crucial to be aware of the hazards associated with **Palmitic acid-d4-1**. This substance is classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[1]

Summary of GHS Hazard Classifications

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure	Category 3	H335: May cause respiratory irritation

Data sourced from MedChemExpress Safety Data Sheet.[\[1\]](#)

Always wear appropriate Personal Protective Equipment (PPE), including protective gloves, clothing, and eye/face protection, when handling this chemical.[\[1\]](#) Work in a well-ventilated area, such as a fume hood, to avoid breathing dust or fumes.[\[1\]](#)[\[2\]](#)

II. Step-by-Step Disposal Procedure

The disposal of **Palmitic acid-d4-1** must be conducted in accordance with local, state, and federal regulations.[\[1\]](#) Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste under regulations such as the US EPA's 40 CFR Parts 261.3.[\[2\]](#)

Step 1: Waste Identification and Segregation

- Do Not Mix: Do not mix **Palmitic acid-d4-1** with other waste streams.[\[3\]](#) Keep it in its original container or a compatible, properly labeled waste container.
- Labeling: Ensure the waste container is clearly labeled with the chemical name ("**Palmitic acid-d4-1**"), CAS number (75736-49-1), and appropriate hazard symbols.

Step 2: Containerization

- Solid Waste: If the material is in a solid form, sweep or vacuum it up and place it into a suitable, sealed disposal container.[\[2\]](#) Avoid generating dust.[\[2\]](#)

- Contaminated Materials: Any materials used for cleaning spills (e.g., absorbent pads, wipes) or contaminated PPE should be collected and placed in a designated, sealed container for hazardous waste.
- Empty Containers: Handle uncleaned, empty containers as you would the product itself.^[3] They should be disposed of in the same manner as the chemical waste.

Step 3: Storage Pending Disposal

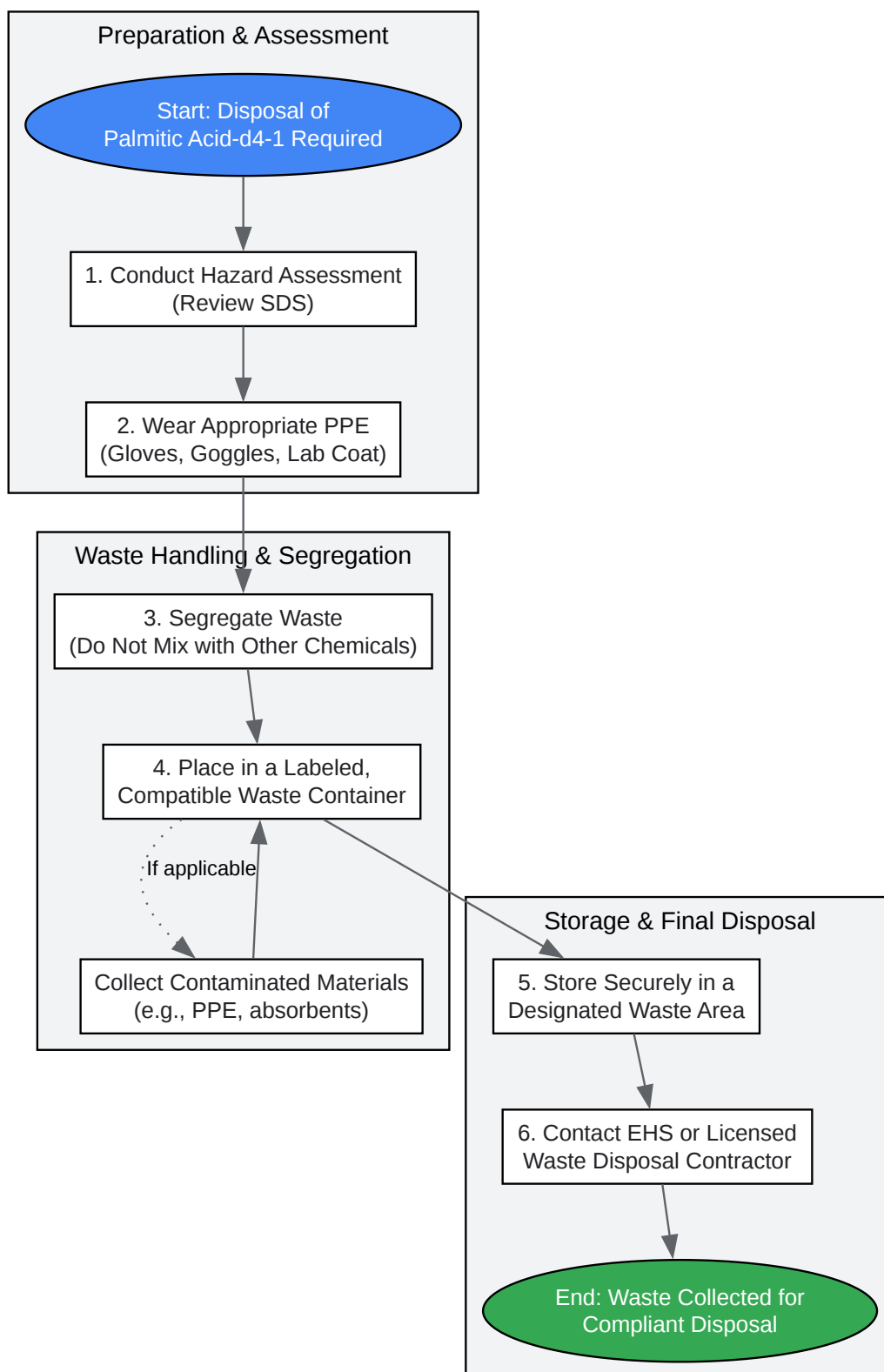
- Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible substances.^[2]
- The storage area should be secure and accessible only to authorized personnel.^[1]

Step 4: Arrange for Professional Disposal

- Contact EHS: Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for pickup and disposal.
- Provide Information: Be prepared to provide the Safety Data Sheet (SDS) and details about the quantity of waste.
- Regulatory Compliance: Disposal must be carried out by an approved waste disposal plant.^{[4][5]} Do not discharge into drains or the environment.^{[4][6]}

III. Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Palmitic acid-d4-1**.



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Caption: Workflow for the safe disposal of **Palmitic Acid-d4-1**.

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